

Glyperin B (Glycerol): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Glyperin B**

Cat. No.: **B15566596**

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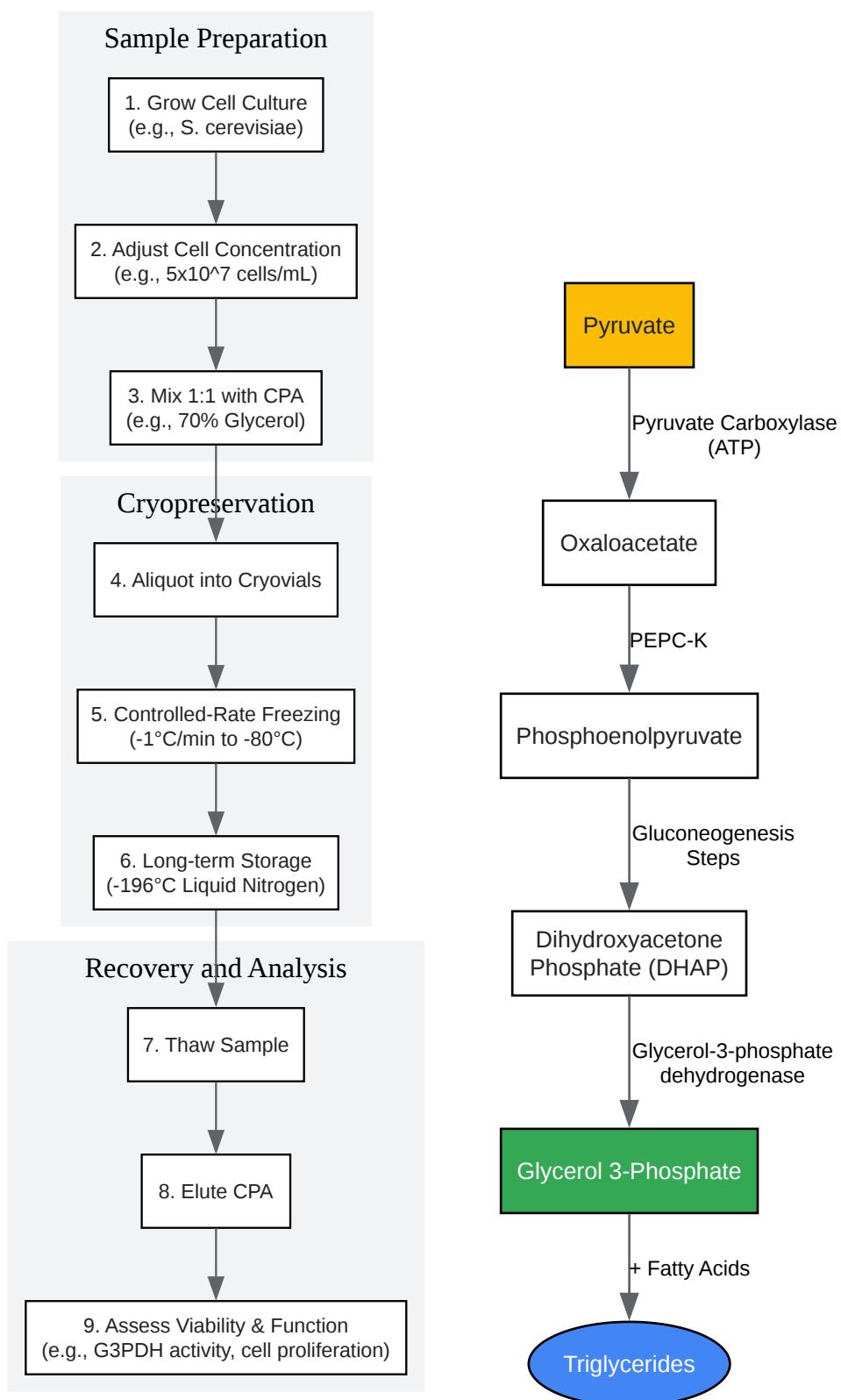
Introduction

Glyperin B, more commonly known as Glycerol or Glycerin, is a simple polyol compound with the chemical formula C₃H₈O₃. It is a trihydroxy sugar alcohol that serves as a fundamental building block in many biological and chemical processes.^{[1][2][3]} Glycerol is an intermediate in carbohydrate and lipid metabolism and is a key component of triglycerides and phospholipids.^{[4][5]} Its hygroscopic nature, meaning it attracts and retains water molecules, makes it a widely used excipient in pharmaceutical formulations, cosmetics, and food products.^{[5][6][7]} This guide provides an in-depth overview of the chemical structure, properties, and relevant experimental protocols and biological pathways involving glycerol.

Chemical Structure and Properties

Glycerol's structure consists of a three-carbon backbone with a hydroxyl (-OH) group attached to each carbon atom.^{[1][5]} This structure is responsible for its high solubility in water and its role as a versatile solvent.^{[5][7]}

Chemical Structure Diagram

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